

ML264: A Comparative Guide to its Anti-Tumor Efficacy in Cancer Models

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Compound of Interest

Compound Name: ML264

Cat. No.: B609133

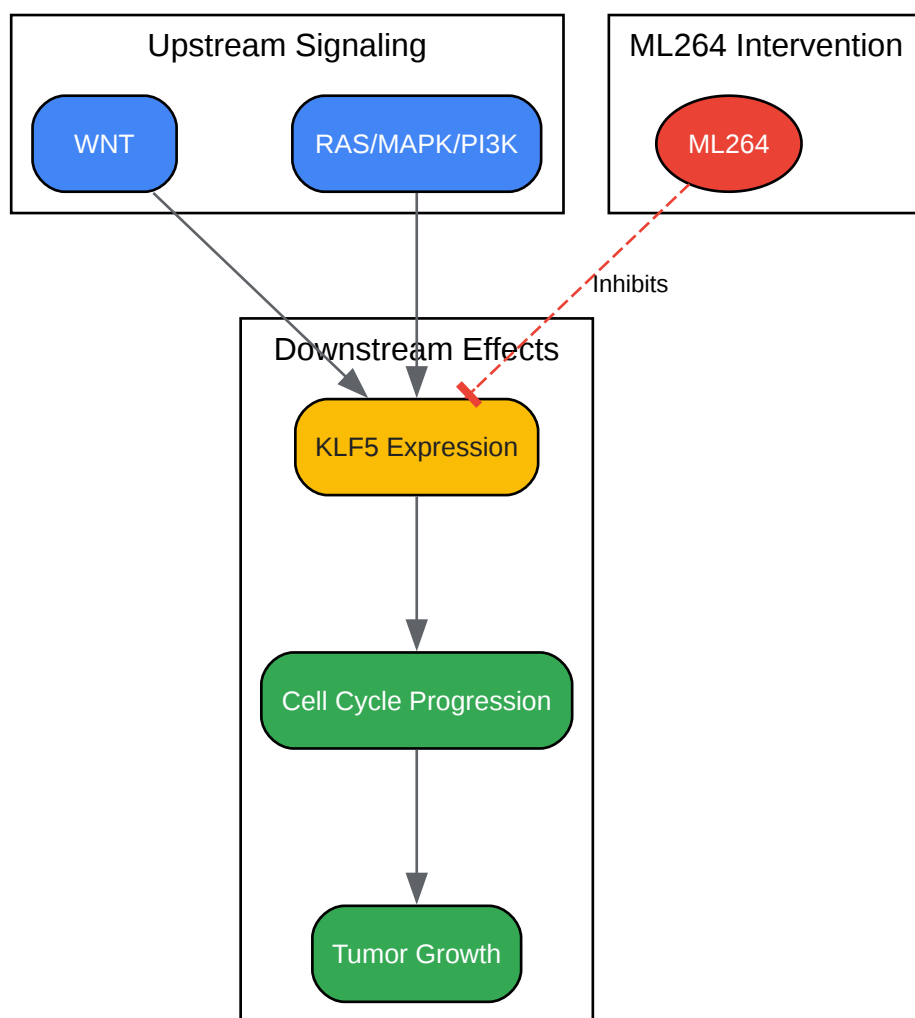
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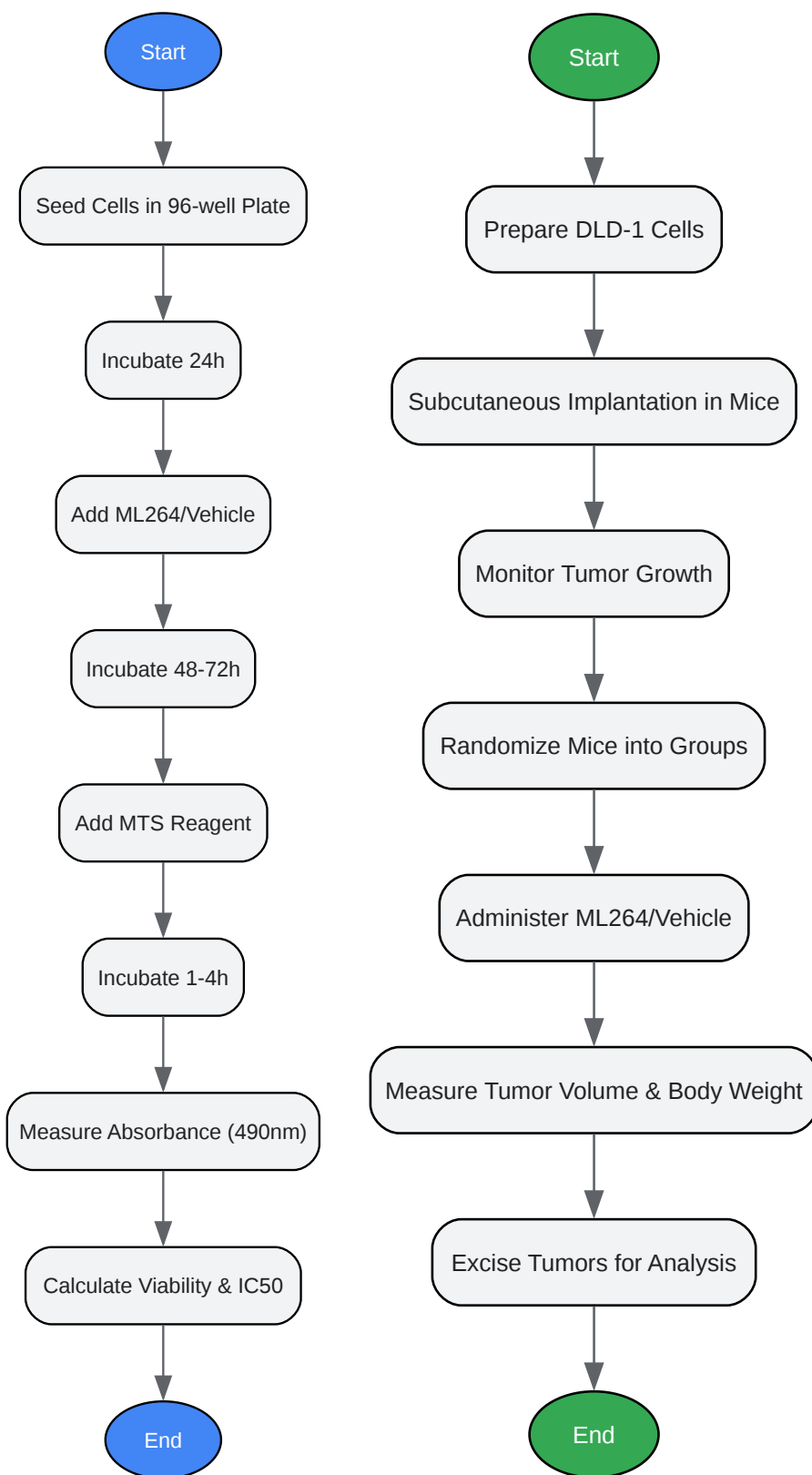
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive analysis of the anti-tumor effects of **ML264**, a novel small-molecule inhibitor of Krüppel-like Factor 5 (KLF5), across various cancer models.^{[1][2][3]} The objective of this document is to present a comparative overview of **ML264**'s performance, supported by experimental data, to aid in the evaluation of its therapeutic potential. While direct comparative studies with other anti-tumor agents are limited, this guide consolidates the existing data on **ML264**'s efficacy and provides context for its potential application in oncology research and development.

Mechanism of Action: Targeting KLF5

ML264 exerts its anti-tumor effects by potently and selectively inhibiting the expression of Krüppel-like Factor 5 (KLF5).^{[1][3][4]} KLF5 is a transcription factor that plays a crucial role in the proliferation of intestinal epithelial cells and is implicated in the development and progression of colorectal cancer through its interaction with the WNT and RAS/MAPK/PI3K signaling pathways.^[1] By downregulating KLF5, **ML264** disrupts these oncogenic signaling cascades, leading to cell cycle arrest and inhibition of tumor growth.^[1]





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